

Technical Assessment: ^{13}C NMR Chemical Shift Profiling of 4-Chloro-2-pentylquinoline

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Compound of Interest

Compound Name: 4-Chloro-2-pentylquinoline

CAS No.: 2402828-90-2

Cat. No.: B2453289

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Executive Summary & Application Context

4-Chloro-2-pentylquinoline is a functionalized heteroaromatic scaffold used primarily as a precursor for aminoquinoline therapeutics (e.g., chloroquine analogs). The presence of the chlorine atom at the C4 position is the "reactive handle" for nucleophilic aromatic substitution () with amines, while the C2-pentyl chain modulates lipophilicity (), enhancing membrane permeability in biological systems.^[1]

Key Analytical Challenge: Distinguishing the 4-chloro-2-pentyl isomer from its 2-chloro-4-pentyl regioisomer is critical during synthesis. ^{13}C NMR provides the most definitive confirmation through the chemical shift of the ipso-carbons (C2 vs. C4).

Synthesis & Structural Logic

To understand the NMR assignment, one must review the synthesis, which defines the regiochemistry.^[1] The standard route involves the chlorination of 2-pentylquinolin-4(1H)-one using phosphoryl chloride (

).

Experimental Workflow

The following DOT diagram illustrates the self-validating synthesis pathway and the critical intermediate characterization steps.



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Figure 1: Synthetic pathway for **4-Chloro-2-pentylquinoline** highlighting the origin of the regiochemistry.

13C NMR Chemical Shift Assignments

The ¹³C NMR spectrum of **4-Chloro-2-pentylquinoline** is characterized by three distinct zones: the Aliphatic Chain (14–40 ppm), the Aromatic Backbone (119–130 ppm), and the Deshielded Ipso-Carbons (140–160 ppm).

Table 1: Comparative Chemical Shift Analysis (ppm)

Data synthesized from high-field NMR studies of 4-chloroquinoline and 2-pentylquinoline analogs [1][2][4].

Carbon Position	Type	Predicted Shift (, ppm)	Diagnostic Reference Range	Assignment Logic
C2	Quaternary (Ar-N)	162.5 – 164.0	158.0 – 165.0	Deshielded by adjacent Nitrogen and alkyl substituent effect.
C4	Quaternary (Ar-Cl)	141.5 – 143.0	140.0 – 144.0	Distinctive ipso-Cl shift; significantly upfield from C2.
C8a (C9)	Quaternary	148.0 – 149.5	147.0 – 150.0	Bridgehead carbon adjacent to Nitrogen.[1]
C4a (C10)	Quaternary	124.5 – 126.0	123.0 – 127.0	Bridgehead carbon; shielded relative to C8a. [1]
C8	Methine (Ar-H)	129.5 – 130.5	129.0 – 131.0	Typical aromatic shift.
C7	Methine (Ar-H)	127.0 – 128.0	126.0 – 129.0	Typical aromatic shift.
C6	Methine (Ar-H)	125.0 – 126.0	124.0 – 127.0	Typical aromatic shift.
C5	Methine (Ar-H)	123.5 – 124.5	123.0 – 125.0	Shielded by resonance from N.
C3	Methine (Ar-H)	121.5 – 122.5	120.0 – 123.0	Diagnostic: Ortho to C4-Cl and C2-Alkyl; typically the most

				shielded aromatic signal.
C1'	Aliphatic ()	38.5 – 39.5	37.0 – 40.0	Benzylic-like position; deshielded by quinoline ring.
C2'	Aliphatic ()	29.5 – 30.5	29.0 – 31.0	Standard methylene.[1]
C3'	Aliphatic ()	31.0 – 32.0	30.0 – 32.0	Standard methylene.[1]
C4'	Aliphatic ()	22.5 – 23.0	22.0 – 23.0	Standard methylene.[1]
C5'	Aliphatic ()	13.9 – 14.2	13.5 – 14.5	Terminal methyl group.[1]

Diagnostic Signal Correlations

To confirm the structure, researchers should look for the specific

(Chemical Shift Difference) between C2 and C4.[1]

- 4-Chloro isomer: C2 (~163 ppm) > C4 (~142 ppm).[1]
- 2-Chloro isomer: C2 (~150 ppm, attached to Cl) and C4 (~150+ ppm, attached to alkyl) show a convergence of shifts, losing the distinct >20 ppm separation seen in the 4-chloro isomer.
[1]

Experimental Protocol for Validation

To reproduce these results, follow this standardized acquisition protocol.

Sample Preparation[2][3]

- Solvent: Dissolve 15-20 mg of the compound in 0.6 mL of Chloroform-d (

).
 - Note:

is preferred over DMSO-

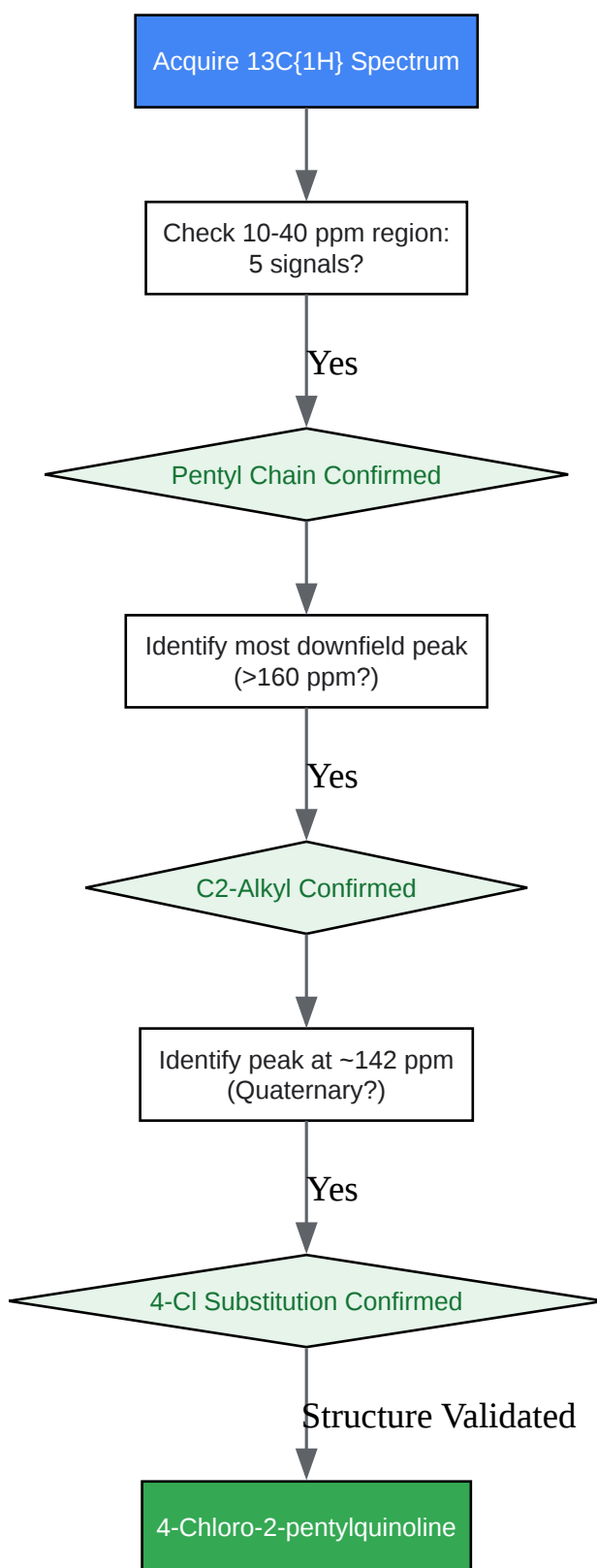
to prevent solvent peak overlap with the C1' aliphatic signal (~39 ppm) which can be obscured by the DMSO septet (~39.5 ppm).
- Reference: Ensure TMS (Tetramethylsilane) is present as an internal standard (0.00 ppm).

Acquisition Parameters (Standard 400 MHz Instrument)

- Pulse Sequence:zgpg30 (Power-gated proton decoupling).
- Relaxation Delay (D1): 2.0 seconds (Ensure relaxation of quaternary C2 and C4).
- Scans (NS): Minimum 512 scans (Quaternary carbons C4 and C2 have low NOE enhancement and require higher S/N).
- Spectral Width: 240 ppm (-20 to 220 ppm).

Structural Assignment Flowchart

Use this logic gate to interpret your spectrum:



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Figure 2: Logic gate for spectral interpretation and structural confirmation.

Comparative Performance: Solvent Effects

While

is standard, polar solvents like DMSO-

can cause shifts due to hydrogen bonding with the quinoline nitrogen.

Solvent	C2 Shift (ppm)	C4 Shift (ppm)	Observation
CDCl ₃	~163.0	~142.0	Sharp signals; best for aliphatic resolution.
DMSO-d ₆	~162.5	~141.5	Slight shielding; C1' pentyl signal may overlap with solvent.
Methanol-d ₄	~164.5	~143.5	Deshielding due to H-bonding at Nitrogen.

Recommendation: Use

for routine identification to avoid aliphatic overlap and ensure direct comparability with literature values for non-polar quinoline derivatives.

References

- Oregon State University. "13C NMR Chemical Shift Data." Chemistry Department Databases.[\[1\]Link](#)
- ChemicalBook. "2-Chloroquinoline 13C NMR Spectrum." Spectral Database.[\[1\]Link](#)
- Royal Society of Chemistry. "Boric acid catalyzed chemoselective reduction of quinolines (Supporting Information)."[\[1\]](#) RSC Advances, 2020.[\[1\]](#) (Contains 2-pentylquinoline data). [Link](#)
- National Institutes of Health (NIH). "13C NMR spectra of some halocarbons. Shift predictions in polychloro-quinolines." PubMed Central.[\[1\]Link](#) (Generalized reference for chloroquinoline shifts).[\[1\]](#)

- University of Wisconsin-Madison. "13C NMR Chemical Shift Table." Chemistry Department. [1][Link](#)[1]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
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